

The Environmental Profile of 2-Hexyl-1-dodecanol: A Technical Review

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Compound of Interest

Compound Name: 2-Hexyl-1-dodecanol

Cat. No.: B1181050

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Introduction

2-Hexyl-1-dodecanol, a branched-chain Guerbet alcohol, sees application in various industrial and commercial products, including cosmetics and lubricants.[1] Its environmental fate and toxicological profile are of significant interest to ensure its safe use and handling. This technical guide provides a comprehensive overview of the current scientific understanding of **2-Hexyl-1-dodecanol**'s environmental characteristics, with a focus on its biodegradability and toxicity to a range of organisms. While data is available for its aquatic toxicity and biodegradability, significant data gaps remain for its potential to bioaccumulate and its effects on terrestrial and sediment-dwelling organisms.

Chemical and Physical Properties

A foundational understanding of a substance's environmental behavior begins with its physicochemical properties. Key properties of **2-Hexyl-1-dodecanol** are summarized in the table below.

Property	Value	Reference
CAS Number	2425-77-6	[1]
Molecular Formula	C ₁₈ H ₃₈ O	[2]
Molecular Weight	270.5 g/mol	[2]
Physical State	Liquid	[1]
Water Solubility	0.001 g/L at 23 °C	[3]
log Pow (Octanol-Water Partition Coefficient)	6.8 at 23 °C	[3]
Vapor Pressure	0.003 hPa at 38 °C	[3]
Melting Point	-21 °C	[3]
Boiling Point	193 - 197 °C at 44 hPa	[3]
Density	0.84 g/cm ³ at 20 °C	[3]

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments.

Biodegradation

2-Hexyl-1-dodecanol is considered to be readily biodegradable. In a 28-day aerobic biodegradation study following OECD Test Guideline 310, the substance achieved 79% degradation, meeting the criteria for ready biodegradability.[3]

Bioaccumulation

There is currently no available experimental data on the bioconcentration factor (BCF) for **2-Hexyl-1-dodecanol**. The high log Pow value of 6.8 suggests a potential for bioaccumulation.[3] However, for similar long-chain alcohols, it has been noted that conducting bioaccumulation studies can be technically challenging due to their low water solubility.[4] Furthermore, predicted BCF values for long-chain alcohols are often considered to be overestimations.[4]

Without experimental data from a study such as OECD Guideline 305, the actual bioaccumulation potential in aquatic organisms remains undetermined.

Ecotoxicity

Ecotoxicological data are crucial for assessing the potential risk of a substance to environmental organisms.

Aquatic Toxicity

Acute toxicity data is available for fish, aquatic invertebrates, and algae.

Test Organism	Endpoint	Value	Exposure Duration	Guideline	Reference
Leuciscus idus (Golden orfe)	LC50	>10,000 mg/L	48 hours	-	[3]
Daphnia magna (Water flea)	EC50	>0.035 mg/L	48 hours	OECD 202	[3]
Pseudokirchneriella subcapitata (Green algae)	LC50	>0.011 mg/L	72 hours	OECD 201	[3]

Terrestrial and Sediment Toxicity

No experimental data on the toxicity of **2-Hexyl-1-dodecanol** to terrestrial organisms (e.g., earthworms, soil microorganisms) or sediment-dwelling organisms were found during a comprehensive literature search. Standardized tests for these endpoints include OECD Guideline 207 (Earthworm, Acute Toxicity Tests), OECD Guideline 216 (Soil Microorganisms: Nitrogen Transformation Test), and OECD Guideline 218 (Sediment-Water Chironomid Toxicity Test Using Spiked Sediment).

Mammalian Toxicity

For completeness, a summary of available acute mammalian toxicity data is provided below.

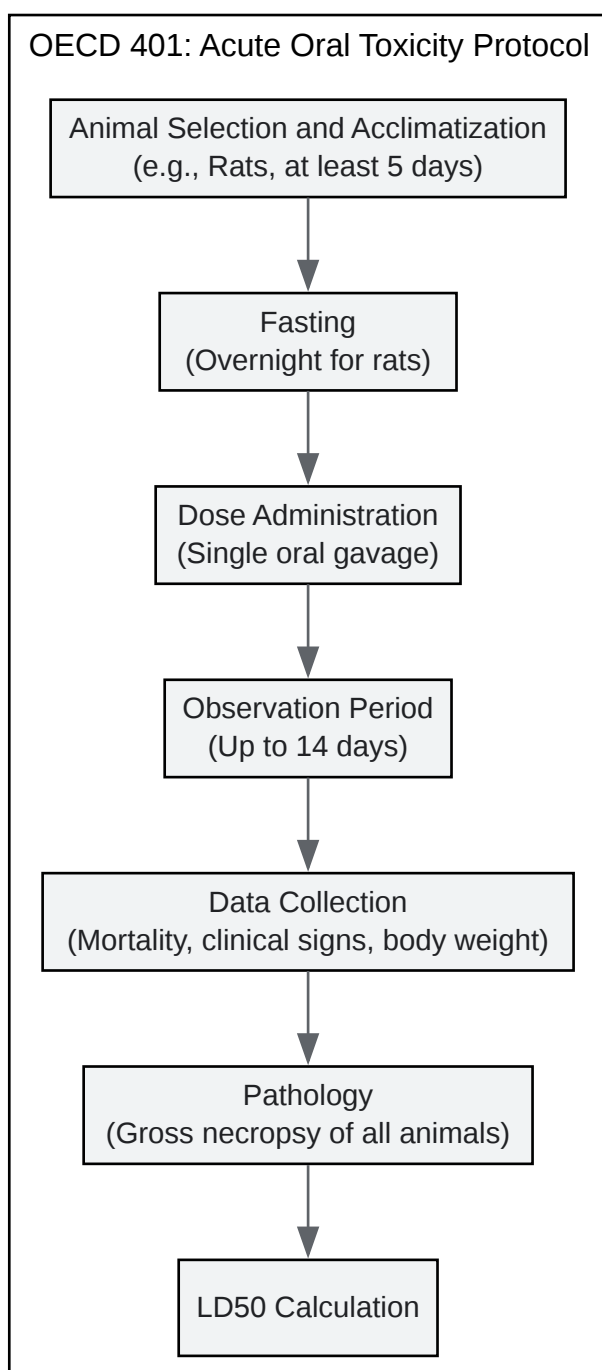
Test Organism	Endpoint	Value	Guideline	Reference
Rat	LD50 (Oral)	>40 mg/kg	OECD 401	[3]
Rabbit	LD50 (Dermal)	2 mg/kg	-	[3]

Experimental Protocols

Detailed experimental protocols for the specific studies conducted on **2-Hexyl-1-dodecanol** are not publicly available. The following sections describe the general methodologies of the OECD guidelines referenced in the available toxicity and biodegradability data.

OECD Guideline 401: Acute Oral Toxicity

This guideline is designed to assess the acute toxic effects of a substance when administered orally.

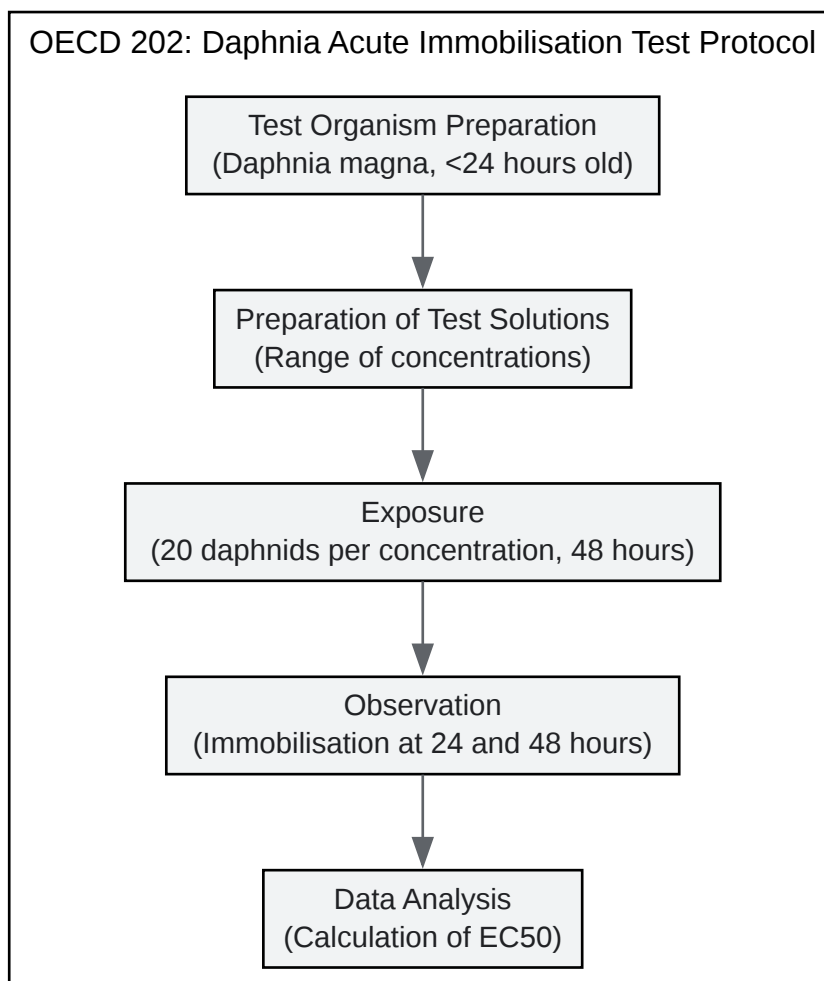


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Figure 1: General workflow for an acute oral toxicity study following OECD Guideline 401.

OECD Guideline 202: *Daphnia* sp. Acute Immobilisation Test

This test evaluates the acute toxicity of a substance to planktonic crustaceans.

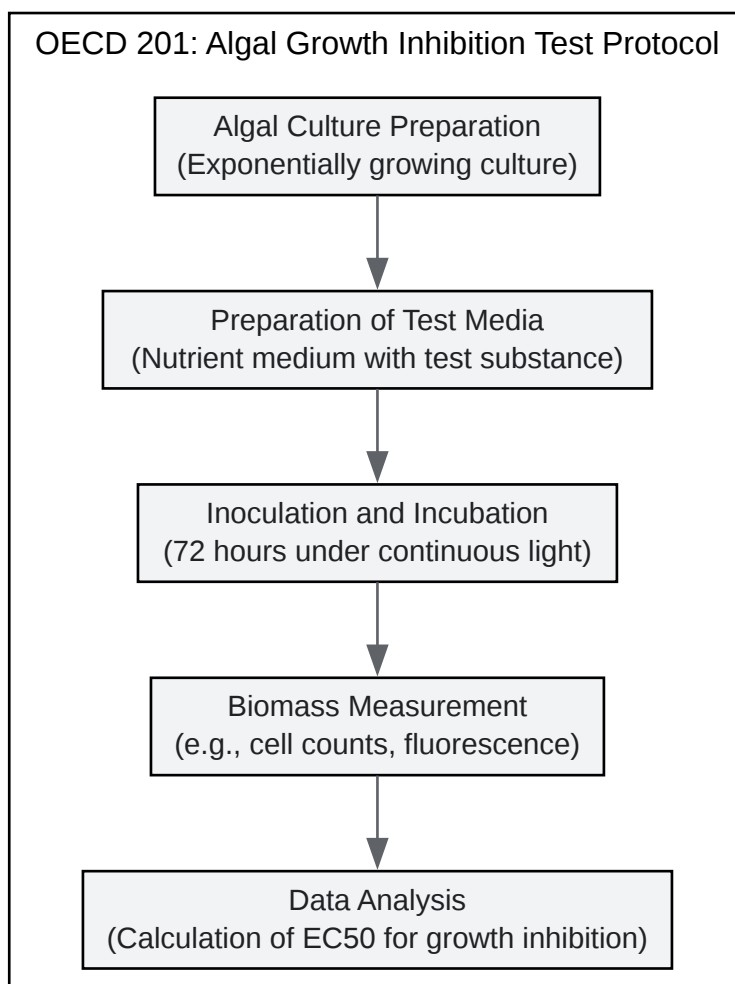


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Figure 2: General workflow for a *Daphnia* sp. acute immobilisation test following OECD Guideline 202.

OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This guideline assesses the effects of a substance on the growth of freshwater algae.

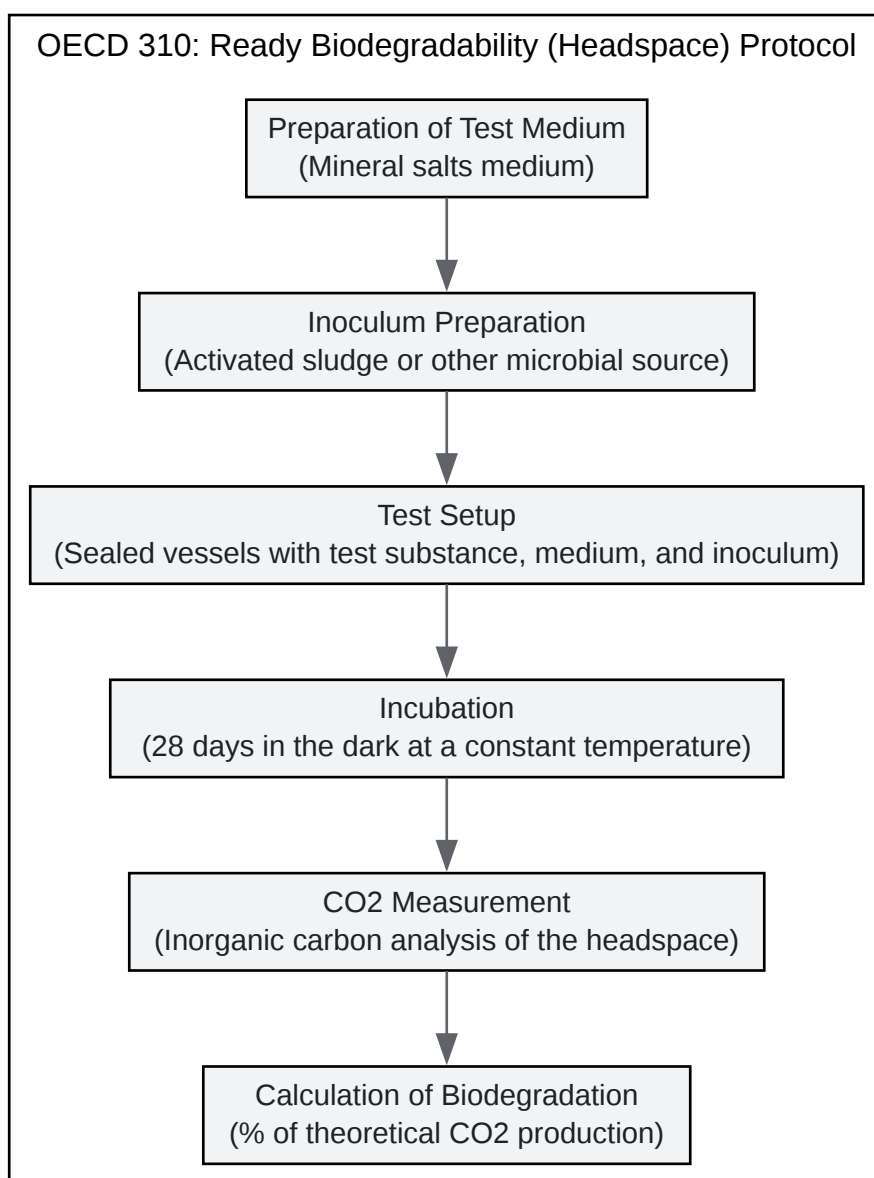


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Figure 3: General workflow for an algal growth inhibition test following OECD Guideline 201.

OECD Guideline 310: Ready Biodegradability - CO₂ in Sealed Vessels (Headspace Test)

This test method evaluates the ready biodegradability of a chemical by measuring the amount of carbon dioxide produced.



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Figure 4: General workflow for a ready biodegradability test following OECD Guideline 310.

Signaling Pathways and Mechanism of Toxicity

A comprehensive search of the scientific literature did not yield any specific studies on the signaling pathways affected by **2-Hexyl-1-dodecanol**. One study on zebrafish indicated that **2-Hexyl-1-dodecanol** can reduce reactive oxygen species (ROS) in embryos but increase them in adult fish, suggesting an impact on oxidative stress pathways.^[5] However, the precise molecular mechanisms and signaling cascades involved remain to be elucidated. For alcohols

in general, toxic effects can be mediated through various mechanisms, including disruption of cell membranes and interference with cellular signaling processes.[6] Further research is needed to determine the specific molecular initiating events and key events in any adverse outcome pathways associated with **2-Hexyl-1-dodecanol** exposure.

Summary and Conclusion

2-Hexyl-1-dodecanol is a readily biodegradable substance with varying degrees of acute toxicity to aquatic organisms. While it is classified as having low acute toxicity to fish, it shows higher toxicity to daphnia and algae. A significant knowledge gap exists regarding its potential for bioaccumulation, as well as its toxicity to terrestrial and sediment ecosystems. The lack of data in these areas makes a complete environmental risk assessment challenging. Furthermore, the specific molecular mechanisms and signaling pathways underlying its toxicity are not well understood. For a more comprehensive understanding of the environmental profile of **2-Hexyl-1-dodecanol**, further research focusing on these data gaps is highly recommended. This would include studies following standardized guidelines for bioaccumulation in fish (OECD 305), toxicity to soil organisms (e.g., OECD 207 and 216), and sediment-dwelling organisms (e.g., OECD 218), as well as mechanistic studies to elucidate its mode of action at the molecular level.

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- To cite this document: BenchChem. [The Environmental Profile of 2-Hexyl-1-dodecanol: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1181050#environmental-fate-and-toxicity-of-2-hexyl-1-dodecanol]

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